

Personal protective equipment for handling cis VH-298

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Compound of Interest

Compound Name: *cis* VH-298

Cat. No.: B2420864

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Essential Safety and Handling Guide for cis VH-298

This document provides crucial safety and logistical information for the handling and disposal of **cis VH-298**, a compound often used as a negative control for the VHL inhibitor, VH-298. The following procedures are designed to ensure the safety of researchers and laboratory personnel.

Personal Protective Equipment (PPE)

When handling **cis VH-298**, it is imperative to use appropriate personal protective equipment to minimize exposure risk. The recommended PPE includes:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 certified
Skin and Body Protection	Laboratory coat	Fully buttoned
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if aerosols may be generated or if working in a poorly ventilated space.	N95 or higher

Operational Plan for Handling

1. Engineering Controls:

- Work in a well-ventilated laboratory.
- Use a chemical fume hood when handling the solid compound or preparing stock solutions to avoid inhalation of dust or aerosols.

2. Safe Handling Practices:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling.
- Avoid the formation of dust and aerosols.

3. Preparation of Stock Solutions:

- **cis VH-298** is soluble in DMSO and ethanol.[\[1\]](#)

- For a 100 mM stock solution, dissolve 52.37 mg of **cis VH-298** in 1 mL of DMSO or ethanol. [\[1\]](#)
- When preparing solutions, add the solvent to the vial containing the compound and vortex or sonicate to ensure complete dissolution.

Physical and Chemical Properties

Property	Value
Molecular Weight	523.65 g/mol [1]
Formula	C ₂₇ H ₃₃ N ₅ O ₄ S [1]
Appearance	White to off-white powder [2]
Purity	≥98% (HPLC) [1]
Storage	Store at -20°C [1]

Storage and Stability

- Solid Form:** Store the solid compound at -20°C in a tightly sealed container, protected from light and moisture. [\[2\]](#)
- Stock Solutions:** Once prepared, aliquot stock solutions and store at -80°C for up to 6 months or -20°C for up to 1 month. [\[3\]](#) Avoid repeated freeze-thaw cycles. [\[3\]](#)

Disposal Plan

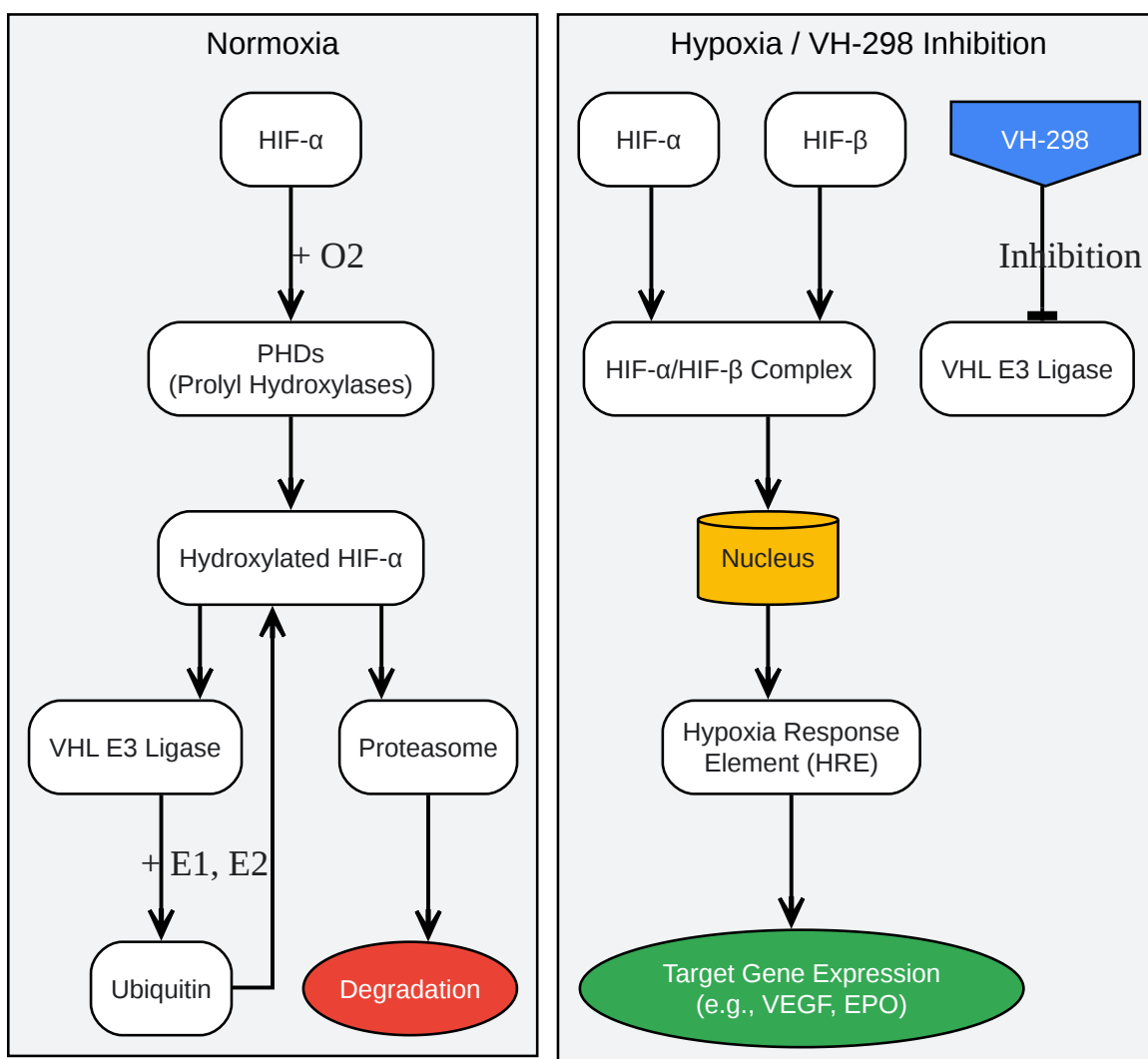
Dispose of **cis VH-298** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Compound:** Dispose of as hazardous chemical waste.
- Contaminated Materials:** Gloves, vials, and other disposable materials that have come into contact with **cis VH-298** should be placed in a sealed bag and disposed of as hazardous waste.

- Solutions: Waste solutions should be collected in a designated, labeled hazardous waste container.

Mechanism of Action and Signaling Pathway

cis VH-298 is the inactive cis-isomer of VH-298. VH-298 is a potent inhibitor of the von Hippel-Lindau (VHL) E3 ubiquitin ligase, which is a key component of the cellular oxygen-sensing pathway.[2] VHL targets the alpha subunit of hypoxia-inducible factor (HIF- α) for proteasomal degradation under normoxic conditions. By inhibiting VHL, VH-298 stabilizes HIF- α , leading to the transcription of hypoxia-responsive genes.[4] In contrast, **cis VH-298** exhibits a significant loss of binding specificity to VHL and is therefore used as a negative control in experiments.[3]



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